

A Comparative Guide to (Bromomethyl)germane and its Silicon Analogs in Synthesis

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Compound of Interest

Compound Name: (Bromomethyl)germane

Cat. No.: B15476922

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This guide provides an objective comparison of **(bromomethyl)germane** and its widely-used silicon analog, (bromomethyl)trimethylsilane. The focus is on their respective chemical properties and performance in synthetic applications, supported by available data. These reagents are valuable sources for the nucleophilic (R)³M-CH₂- synthon, finding utility in a range of transformations including olefination and cross-coupling reactions.

The fundamental difference between these compounds lies in the nature of the Carbon-metal bond (C-Ge vs. C-Si). The Carbon-Germanium bond is significantly weaker and longer than the Carbon-Silicon bond, a distinction that governs their relative reactivity, stability, and utility in organic synthesis.

Physical and Chemical Properties

A summary of the key physical and chemical properties of (bromomethyl)trimethylsilane and the elemental bond properties for Carbon-Silicon and Carbon-Germanium is presented below. Data for **(bromomethyl)germane** is less commonly reported, reflecting its more specialized use compared to its silicon counterpart.

Property	(Bromomethyl)trimethylsilane	(Bromomethyl)germane	Reference
Molecular Formula	C ₄ H ₁₁ BrSi	CH ₅ BrGe	N/A
CAS Number	18243-41-9[1][2]	103394-87-2	N/A
Molecular Weight	167.12 g/mol [2]	185.55 g/mol	N/A
Appearance	Colorless to almost colorless clear liquid[3]	N/A	N/A
Boiling Point	115.5 °C @ 742 mmHg[1][2]	N/A	N/A
Density	1.17 g/mL at 25 °C[1][2]	N/A	N/A
Refractive Index	n _{20/D} 1.444[1][2]	N/A	N/A

Bond Property	Silicon (Si)	Germanium (Ge)	Reference
C-M Bond Energy	318 kJ/mol	238 kJ/mol	[4]
C-M Bond Length	185 pm	195 pm	[4]
M-M Bond Energy	222 kJ/mol	188 kJ/mol	[4]
C-Br Bond Energy	285 kJ/mol	285 kJ/mol (assumed)	[4]

The data clearly indicates that the C-Ge bond is substantially weaker than the C-Si bond, which is the primary driver of the differences in their chemical behavior.[4]

Comparative Reactivity and Synthetic Utility

The synthetic applications of both reagents are largely defined by the polarity and strength of the C-M bond. While (bromomethyl)trimethylsilane is a staple in organic synthesis[3], **(bromomethyl)germane** is a more specialized reagent, often employed where the unique properties of the germyl group are required.

Nucleophilic Substitution and Grignard Reagent Formation:

Both compounds readily undergo nucleophilic substitution at the carbon atom, displacing the bromide. They are also common precursors for the corresponding Grignard reagents, (trimethylsilyl)methylmagnesium bromide and (trimethylgermyl)methylmagnesium bromide. These Grignard reagents are powerful nucleophiles used to install the $-\text{CH}_2\text{M}(\text{CH}_3)_3$ group.

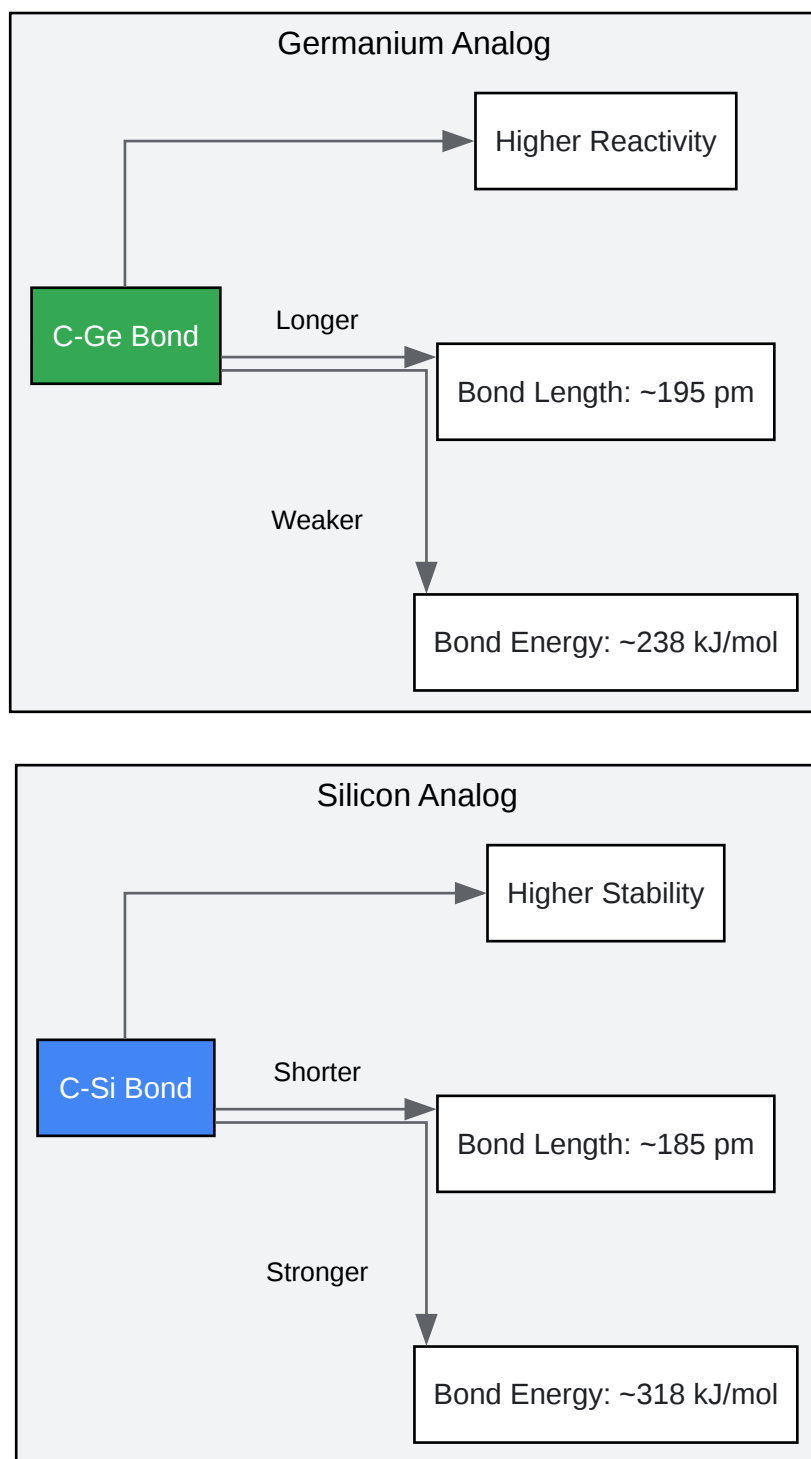
Peterson-Type Olefination:

A primary application for the silicon analog is in the Peterson olefination reaction, where the corresponding Grignard reagent reacts with aldehydes and ketones to form β -hydroxysilanes. These intermediates can then be eliminated under acidic or basic conditions to yield alkenes. The germanium analog is expected to undergo similar reactions, potentially with different stereoselectivity or under milder conditions due to the weaker C-Ge bond.

Radical Reactions:

The lower C-Ge bond dissociation energy suggests that **(bromomethyl)germane** may be a more facile precursor for the $(\text{CH}_3)_3\text{GeCH}_2\cdot$ radical compared to its silicon counterpart. This could make it a more effective reagent in radical-mediated transformations.

Key Experimental Differences



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Caption: Comparison of C-Si and C-Ge bond properties.

Experimental Protocols

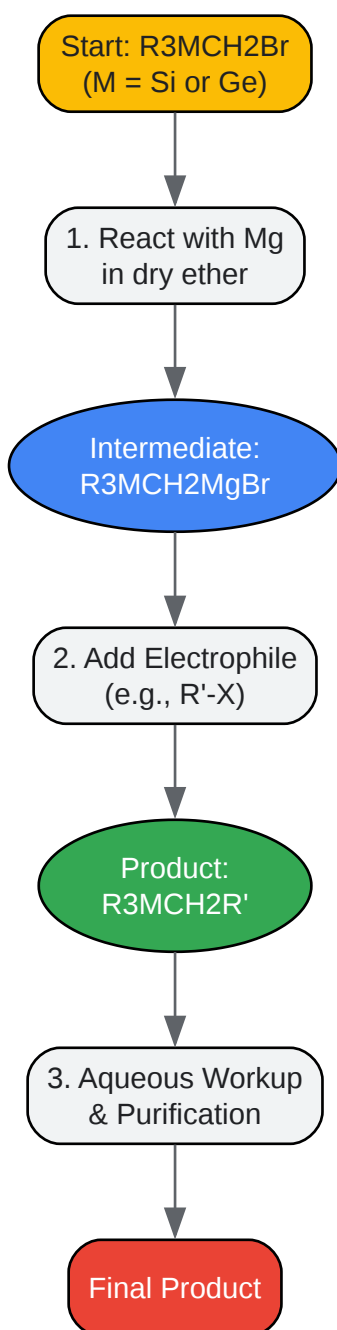
Detailed experimental protocols for **(bromomethyl)germane** are scarce in the literature, underscoring its niche role. However, protocols for its silicon analog are well-established. The following is a representative protocol for a Grignard formation and subsequent reaction, which can serve as a starting point for investigations with the germanium analog, with the caveat that reaction conditions may need to be adjusted.

Protocol: Synthesis of 2-phenylethyl(trimethylsilane) via Grignard Reaction

- Materials:
 - (Bromomethyl)trimethylsilane
 - Magnesium turnings
 - Anhydrous diethyl ether
 - Benzyl bromide
 - Iodine (crystal for initiation)
 - Saturated aqueous ammonium chloride solution
 - Anhydrous magnesium sulfate
- Procedure:
 - Grignard Reagent Formation: A dry, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet is charged with magnesium turnings (1.2 eq) and a crystal of iodine. A solution of (bromomethyl)trimethylsilane (1.0 eq) in anhydrous diethyl ether is added dropwise via the dropping funnel. The reaction is initiated with gentle heating, and the addition rate is controlled to maintain a gentle reflux. After the addition is complete, the mixture is refluxed for an additional 1 hour to ensure complete formation of the Grignard reagent, (trimethylsilyl)methylmagnesium bromide.
 - Reaction with Electrophile: The Grignard solution is cooled to 0 °C. A solution of benzyl bromide (1.0 eq) in anhydrous diethyl ether is added dropwise. After the addition, the

reaction mixture is allowed to warm to room temperature and stirred for 12 hours.

- Workup: The reaction is quenched by the slow addition of saturated aqueous ammonium chloride solution. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- Purification: The crude product is purified by fractional distillation or column chromatography to yield the desired 2-phenylethyl(trimethylsilane).



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Caption: General workflow for Grignard-mediated synthesis.

Conclusion

(Bromomethyl)trimethylsilane is a robust and versatile reagent for introducing the trimethylsilylmethyl group in a wide array of synthetic contexts. Its stability and predictable reactivity make it a go-to choice for standard applications like Peterson olefination.

(Bromomethyl)germane, while less common, presents an intriguing alternative for researchers. The weaker Carbon-Germanium bond suggests it may offer enhanced reactivity, potentially enabling reactions under milder conditions or opening pathways not accessible with the silicon analog, particularly in radical chemistry. However, its higher cost and more limited commercial availability currently restrict its use to specialized applications where the unique electronic and steric properties of the germylmethyl moiety are specifically desired. The choice between these reagents is a classic trade-off between the well-established utility and stability of the silicon compound and the potential for novel reactivity offered by its germanium counterpart.

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